

Spectroscopic Characterization of Methyl 4-methyloxazole-5-carboxylate: An In-depth Technical Guide

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Compound of Interest

Compound Name:	Methyl 4-methyloxazole-5-carboxylate
CAS No.:	23012-23-9
Cat. No.:	B1603076

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This technical guide provides a comprehensive overview of the spectroscopic data for **Methyl 4-methyloxazole-5-carboxylate**, a key heterocyclic compound with applications in pharmaceutical and materials science research. Due to the limited availability of direct experimental spectra for the methyl ester in public databases, this guide leverages high-quality data from its close structural analog, Ethyl 4-methyloxazole-5-carboxylate, to provide a detailed and predictive analysis. This approach, combining established data with fundamental spectroscopic principles, offers researchers a robust framework for the identification and characterization of this compound.

Introduction: The Importance of Spectroscopic Analysis

Methyl 4-methyloxazole-5-carboxylate belongs to the oxazole family, a class of five-membered heterocyclic compounds containing one oxygen and one nitrogen atom. The arrangement of substituents on the oxazole ring is critical to its chemical reactivity and

biological activity. Therefore, unambiguous structural confirmation through modern spectroscopic techniques—Nuclear Magnetic Resonance (NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS)—is a cornerstone of its application in research and development. This guide will delve into the expected spectral signatures of this molecule, providing a detailed interpretation based on established principles and comparative data.

Nuclear Magnetic Resonance (NMR) Spectroscopy: Elucidating the Core Structure

NMR spectroscopy is the most powerful tool for determining the precise arrangement of atoms in an organic molecule. By analyzing the chemical environment of ^1H (proton) and ^{13}C (carbon-13) nuclei, we can piece together the molecular puzzle.

Experimental Protocol: NMR Data Acquisition

A standardized protocol for acquiring high-resolution NMR spectra is crucial for data reproducibility and accuracy.



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Caption: Workflow for NMR Spectroscopic Analysis.

^1H NMR Spectral Data and Interpretation

The ^1H NMR spectrum provides information on the number of different types of protons and their neighboring protons.

Table 1: ^1H NMR Data for Ethyl 4-methyloxazole-5-carboxylate (Reference Compound)[1]

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
7.90	Singlet	1H	H-2 (oxazole ring)
4.35	Quartet	2H	-OCH ₂ CH ₃
2.52	Singlet	3H	C4-CH ₃
1.37	Triplet	3H	-OCH ₂ CH ₃

Table 2: Predicted ¹H NMR Data for **Methyl 4-methyloxazole-5-carboxylate**

Predicted Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment	Rationale for Prediction
~7.90	Singlet	1H	H-2 (oxazole ring)	The electronic environment of the oxazole ring proton is largely unaffected by the change in the ester alkyl group.
~3.85	Singlet	3H	-OCH ₃	A singlet is expected for the methyl ester group, typically appearing in the 3.7-3.9 ppm range.
~2.52	Singlet	3H	C4-CH ₃	The chemical shift of the methyl group on the oxazole ring is not expected to change significantly.

¹³C NMR Spectral Data and Interpretation

The ¹³C NMR spectrum reveals the number of different carbon environments in the molecule.

Table 3: ¹³C NMR Data for Ethyl 4-methyloxazole-5-carboxylate (Reference Compound)[1]

Chemical Shift (δ) ppm	Assignment
161.8	C=O (ester)
150.9	C-5 (oxazole ring)
145.1	C-2 (oxazole ring)
128.9	C-4 (oxazole ring)
61.2	-OCH ₂ CH ₃
14.3	-OCH ₂ CH ₃
11.8	C4-CH ₃

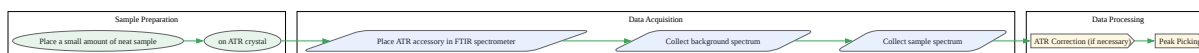
Table 4: Predicted ¹³C NMR Data for **Methyl 4-methyloxazole-5-carboxylate**

Predicted Chemical Shift (δ) ppm	Assignment	Rationale for Prediction
~162	C=O (ester)	The carbonyl carbon's environment is similar, with only a minor expected shift.
~151	C-5 (oxazole ring)	The chemical shift of this ring carbon should be largely unaffected.
~145	C-2 (oxazole ring)	The chemical shift of this ring carbon should be largely unaffected.
~129	C-4 (oxazole ring)	The chemical shift of this ring carbon should be largely unaffected.
~52	-OCH ₃	The carbon of a methyl ester typically resonates around 51-53 ppm.
~12	C4-CH ₃	The chemical shift of the methyl group on the oxazole ring is expected to be very similar.

Infrared (IR) Spectroscopy: Identifying Functional Groups

IR spectroscopy is used to identify the functional groups present in a molecule by detecting the absorption of infrared radiation at specific vibrational frequencies.

Experimental Protocol: IR Data Acquisition



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Caption: Workflow for FTIR Spectroscopic Analysis.

IR Spectral Data and Interpretation

Table 5: Predicted IR Absorption Bands for **Methyl 4-methyloxazole-5-carboxylate**

Frequency (cm ⁻¹)	Intensity	Assignment	Functional Group
~3120	Medium	C-H stretch	Aromatic C-H (oxazole ring)
~2960	Medium	C-H stretch	Aliphatic C-H (methyl groups)
~1725	Strong	C=O stretch	Ester carbonyl
~1600	Medium	C=N stretch	Oxazole ring
~1550	Medium	C=C stretch	Oxazole ring
~1250	Strong	C-O stretch	Ester C-O
~1100	Strong	C-O-C stretch	Oxazole ring ether linkage

The most characteristic absorption will be the strong C=O stretch of the ester at approximately 1725 cm⁻¹. The exact positions of the C=N and C=C stretching vibrations of the oxazole ring can vary but are expected in the 1600-1500 cm⁻¹ region.

Mass Spectrometry (MS): Determining Molecular Weight and Fragmentation

Mass spectrometry provides the molecular weight of a compound and offers clues about its structure through the analysis of its fragmentation pattern upon ionization.

Experimental Protocol: MS Data Acquisition

Mass spectra are typically acquired using techniques such as Gas Chromatography-Mass Spectrometry (GC-MS) with electron impact (EI) ionization. The sample is first vaporized and separated from impurities by GC, then introduced into the mass spectrometer where it is ionized and fragmented.

MS Data and Interpretation

For **Methyl 4-methyloxazole-5-carboxylate** ($C_6H_7NO_3$), the expected molecular weight is 141.04 g/mol .

Expected Key Fragments in the EI-MS Spectrum:

- $[M]^+$ ($m/z = 141$): The molecular ion peak, representing the intact molecule with one electron removed.
- $[M - 31]^+$ ($m/z = 110$): A prominent peak resulting from the loss of the methoxy group ($-OCH_3$) from the ester. This is a very common fragmentation pathway for methyl esters.
- $[M - 59]^+$ ($m/z = 82$): Corresponds to the loss of the entire carbomethoxy group ($-COOCH_3$).
- $m/z = 43$: Often a base peak in similar structures, which could be attributed to the $[CH_3CO]^+$ fragment.^[1]

The fragmentation pattern provides a fingerprint that can be used to confirm the identity of the compound. The loss of a neutral fragment of 31 Da is a strong indicator of a methyl ester.

Conclusion: A Unified Spectroscopic Picture

By integrating the insights from NMR, IR, and MS, a cohesive and unambiguous structural determination of **Methyl 4-methyloxazole-5-carboxylate** can be achieved. The predicted

NMR spectra define the precise connectivity of the protons and carbons. IR spectroscopy confirms the presence of key functional groups, particularly the ester carbonyl. Finally, mass spectrometry verifies the molecular weight and provides corroborating structural information through predictable fragmentation pathways. This multi-faceted spectroscopic approach ensures the highest level of scientific integrity for researchers and drug development professionals working with this important heterocyclic molecule.

References

- PubChem. Ethyl 4-methyloxazole-5-carboxylate. National Center for Biotechnology Information. [\[Link\]](#)

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Sources

- 1. Ethyl 4-methyloxazole-5-carboxylate | C₇H₉NO₃ | CID 88558 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- To cite this document: BenchChem. [Spectroscopic Characterization of Methyl 4-methyloxazole-5-carboxylate: An In-depth Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1603076/docs#spectroscopic-characterization-of-methyl-4-methyloxazole-5-carboxylate-an-in-depth-technical-guide\]](https://www.benchchem.com/product/b1603076/docs#spectroscopic-characterization-of-methyl-4-methyloxazole-5-carboxylate-an-in-depth-technical-guide)

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